

Foreword: The Critical Role of Phase Equilibrium in Modern Process Chemistry

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Compound of Interest

Compound Name: 3,6,9,12,15-Pentaoxaheptadecane

CAS No.: 4353-28-0

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In fields ranging from carbon capture and storage (CCS) to advanced pharmaceutical synthesis, a precise understanding of the phase behavior of solvent-gas mixtures is not merely academic—it is the bedrock of efficient, safe, and scalable process design. The interaction between carbon dioxide (CO₂), a ubiquitous greenhouse gas and a versatile supercritical fluid, and physical solvents like poly(ethylene glycol) dimethyl ethers (PEGDMEs) represents a key area of study. This guide focuses specifically on the phase equilibrium of CO₂ with **3,6,9,12,15-pentaoxaheptadecane**, the dimethyl ether of pentaethylene glycol (also referred to as PEGDME-250 or C₁₂H₂₆O₅).

As a member of the PEGDME family, this solvent is of significant interest for its potential in pre-combustion CO₂ capture processes, where physical absorption is a favored mechanism.^{[1][2]} Unlike chemical solvents, which rely on covalent bond formation, physical solvents like **3,6,9,12,15-pentaoxaheptadecane** absorb CO₂ through weaker intermolecular forces. This distinction is critical, as it often translates to lower energy requirements for solvent regeneration, a major operational cost in large-scale capture facilities.^[1]

This document is structured to provide researchers, chemical engineers, and drug development professionals with a comprehensive technical overview. We will move from the fundamental

principles of phase equilibrium to the practicalities of its experimental determination and the robustness of its thermodynamic modeling. The causality behind experimental choices and the self-validating nature of the described protocols are emphasized throughout, reflecting field-proven insights.

Part 1: Fundamentals of CO₂-Ether Vapor-Liquid Equilibrium (VLE)

The phase equilibrium of a binary mixture like CO₂ and **3,6,9,12,15-pentaoxaheptadecane** describes the state at which the vapor and liquid phases are in thermodynamic equilibrium. At this point, the temperature, pressure, and chemical potential of each component are identical in both phases. For a given temperature, the equilibrium or "bubble" pressure is the point at which the first bubble of vapor forms from the liquid. Conversely, the "dew" pressure is where the first droplet of liquid condenses from the vapor.

A complete dataset of pressure, temperature, and the composition of both the liquid phase (mole fraction x_{CO_2}) and the vapor phase (mole fraction y_{CO_2}) defines the VLE behavior. This data is paramount for:

- Designing Separation Equipment: Sizing absorbers, strippers, and flash drums.
- Process Simulation: Developing accurate models for process optimization and safety analysis.[\[3\]](#)
- Solvent Selection: Comparing the CO₂ loading capacity and selectivity of different solvents under various process conditions.[\[2\]](#)

The solubility of CO₂ in PEGDMEs, including our target molecule, is governed by two primary factors:

- Pressure: As equilibrium pressure increases, the solubility of CO₂ in the solvent rises significantly.[\[4\]](#)
- Temperature: Conversely, CO₂ solubility decreases as the temperature increases.[\[1\]](#)[\[4\]](#) This inverse relationship is advantageous for solvent regeneration, which can often be achieved by a combination of heating and pressure reduction.[\[1\]](#)

Part 2: Experimental Determination of Vapor-Liquid Equilibrium

Accurate VLE data is the foundation upon which all thermodynamic models are built. The static-analytic method is a robust and widely adopted technique for generating this data for high-pressure systems.^{[5][6]} Its core principle is to allow a mixture of known overall composition to reach equilibrium in a thermostatted cell of constant volume, followed by the extraction and analysis of samples from each phase.^[5]

Self-Validating Experimental Protocol: The Static-Analytic Method

This protocol is designed to be self-validating by incorporating rigorous calibration and control steps.

Step 1: Apparatus Preparation and Calibration

- **Core Apparatus:** A high-pressure equilibrium cell equipped with a variable-volume mechanism (e.g., a movable piston), a magnetic stirrer, calibrated temperature sensors (e.g., Pt100 probes), and calibrated pressure transducers.^{[5][7]} The cell must feature sampling ports for both the vapor and liquid phases.
- **Rationale (Expertise):** The variable-volume piston is not just for introducing components; it allows for fine pressure control within the cell. The magnetic stirrer is crucial for ensuring phase homogeneity and accelerating the approach to equilibrium.
- **Validation:** Before experimentation, the temperature and pressure sensor calibrations must be verified. The cell's internal volume as a function of piston position should also be accurately calibrated. The entire system must be leak-tested by pressurizing with an inert gas (e.g., Helium) and monitoring for any pressure drop over an extended period.

Step 2: Solvent Degassing and Loading

- **Procedure:** The solvent, **3,6,9,12,15-pentaoxaheptadecane**, is thoroughly degassed to remove any dissolved air or other volatile impurities. This is typically achieved by applying a

vacuum while stirring the liquid. The degassed solvent is then drawn into the evacuated equilibrium cell, and its exact mass is determined gravimetrically.

- **Rationale (Trustworthiness):** Dissolved gases like nitrogen and oxygen are sparingly soluble but can introduce significant errors in total pressure measurements, leading to inaccurate VLE data. Gravimetric determination of the loaded mass is essential for an accurate mass balance.

Step 3: CO₂ Loading and System Equilibration

- **Procedure:** High-purity CO₂ is injected into the cell. The amount of CO₂ added can be determined by mass or by using precise syringe pumps. The cell is then brought to the desired experimental temperature using a thermostatic bath or jacket. The mixture is vigorously stirred to facilitate mass transfer between the phases until the pressure reading remains constant, indicating that equilibrium has been reached.
- **Rationale (Expertise):** The stability of the pressure reading over time (e.g., less than 0.01 MPa change over 30 minutes) is the primary indicator of equilibrium. The time to reach equilibrium can vary from minutes to several hours depending on the system.

Step 4: Sampling and Compositional Analysis

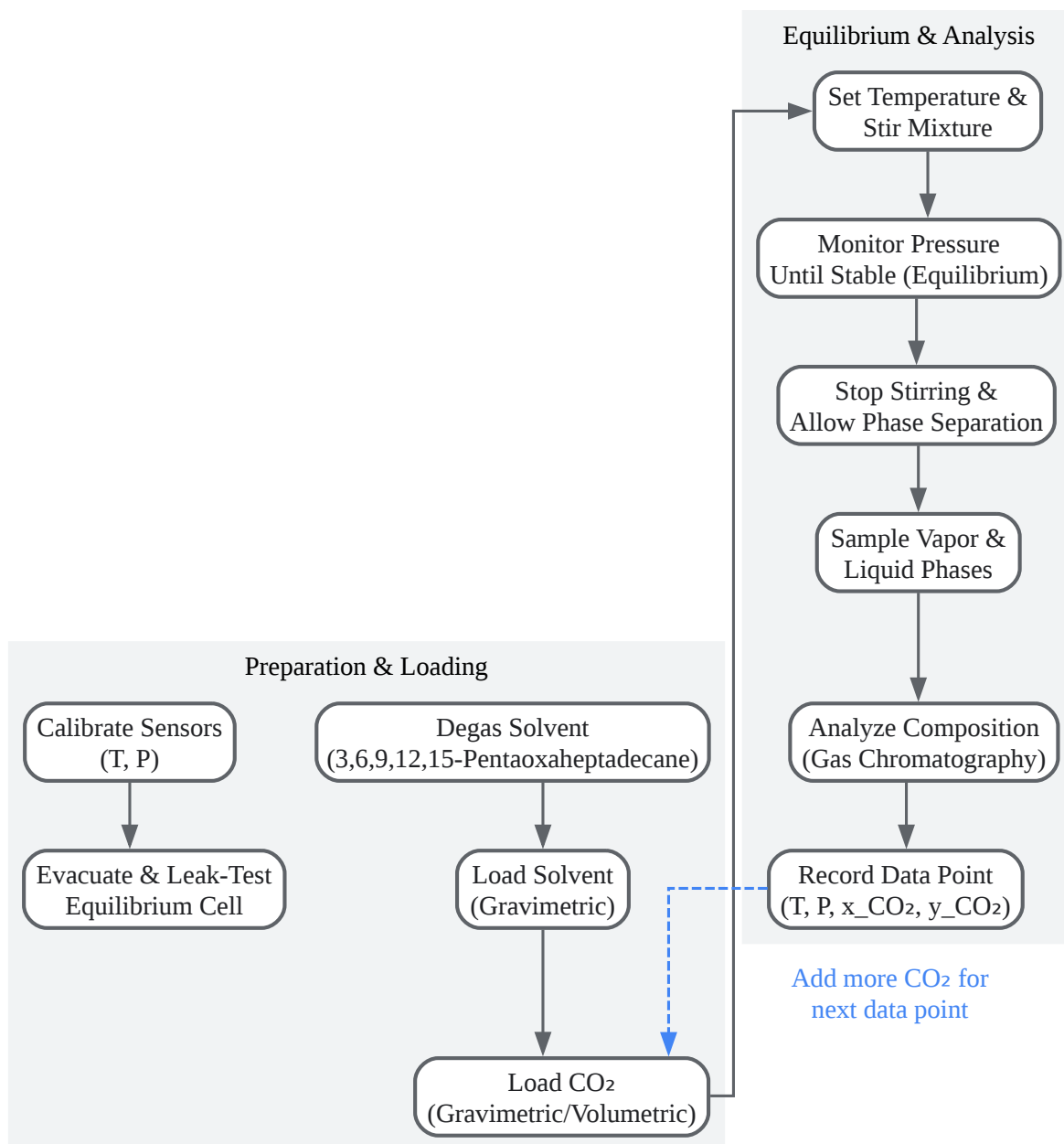
- **Procedure:** Once equilibrium is confirmed, stirring is stopped to allow the phases to separate fully. Minute samples of the vapor and liquid phases are carefully withdrawn through their respective sampling lines. The lines must be flushed with the phase to be sampled to avoid contamination. The composition of each sample is then determined using a Gas Chromatograph (GC) equipped with a Thermal Conductivity Detector (TCD).^{[8][9]}
- **Rationale (Trustworthiness):** The sampling process is a critical source of potential error. The sample volume must be minuscule compared to the cell volume to avoid disturbing the equilibrium. The GC must be calibrated with standard gas mixtures of known compositions to ensure analytical accuracy.^[5]

Step 5: Data Point Generation

- **Procedure:** The process is repeated by adding more CO₂ to the cell to reach a new, higher equilibrium pressure at the same temperature, generating a full P-x-y isotherm. The entire

process is then repeated at different temperatures.[7]

Visualization of the Experimental Workflow



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Caption: Workflow for the Static-Analytic VLE Determination Method.

Part 3: Thermodynamic Modeling of Phase Behavior

While experimental data is the "ground truth," it is often impractical to measure every possible condition. Thermodynamic models are used to correlate sparse experimental data and predict phase behavior at conditions where data is unavailable. For systems containing CO₂, cubic equations of state (EoS) like the Peng-Robinson (PR) model are frequently and successfully employed.^{[8][10][11]}

The Peng-Robinson Equation of State (PR-EoS)

The PR-EoS is a modification of the van der Waals equation that provides a significantly better representation of liquid-phase density.^[12] For a pure component, it relates pressure, temperature, and molar volume.

To apply the EoS to a mixture, "mixing rules" are required to calculate the equation's parameters for the mixture based on the pure component parameters and the composition of each phase. The classic van der Waals one-fluid mixing rules are commonly used:

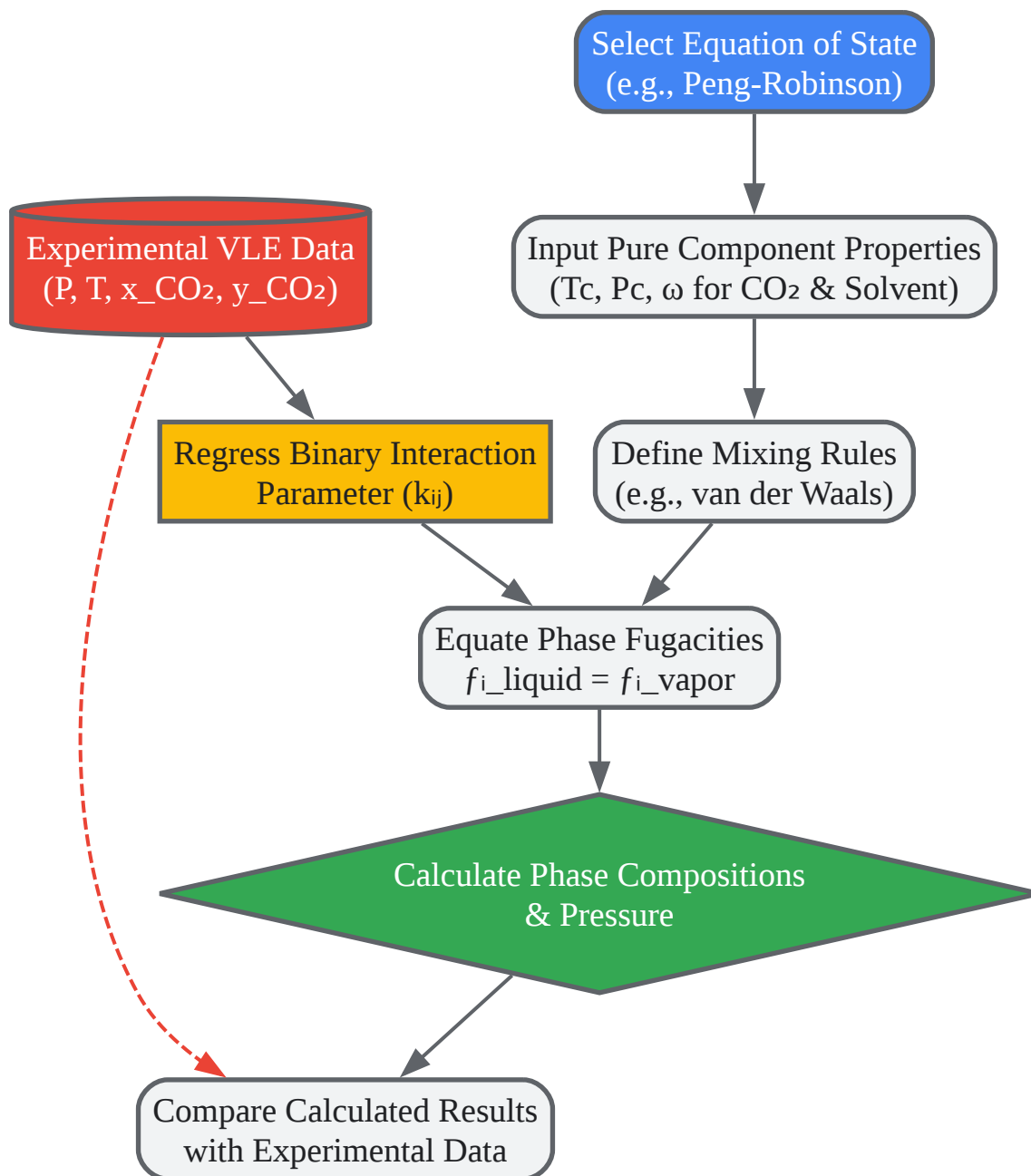
- $a_{\text{mix}} = \sum \sum y_i y_j a_{ij}$
- $b_{\text{mix}} = \sum y_i b_i$

Here, y_i and y_j are the mole fractions of components i and j . The crucial element is the cross-parameter a_{ij} , which accounts for the interactions between different molecules ($i \neq j$). It is typically calculated as:

- $a_{ij} = (1 - k_{ij}) * \sqrt{a_i a_j}$

The term k_{ij} is the Binary Interaction Parameter (BIP). This is an empirical parameter regressed from experimental VLE data to fine-tune the model and account for the non-ideal interactions between the CO₂ and the solvent molecules.^[6] For a given binary system, a well-fitted k_{ij} allows the model to accurately reproduce the experimental data across a range of temperatures and pressures.

Modeling Workflow



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Caption: Logical workflow for thermodynamic modeling using an Equation of State.

Part 4: Quantitative Data and Key Phase Behavior Insights

Data on mixtures of CO₂ with various poly(ethylene glycol) dimethyl ethers provide a strong basis for understanding the behavior of the specific CO₂ + **3,6,9,12,15-pentaoxaheptadecane** system.

Physical Properties of Solvent

While specific experimental data for **3,6,9,12,15-pentaoxaheptadecane** is sparse in the reviewed literature, its properties can be estimated or found in chemical databases. It is a liquid at room temperature.^[13]

Property	Value (Approximate)	Source
Chemical Formula	C ₁₂ H ₂₆ O ₅	^[14]
Molar Mass	250.33 g/mol	-
Synonyms	PEGDME-250, Dimethylpentaethylene glycol	-
Physical Form	Liquid	^[13]

Solubility Trends and Data

Experimental studies on similar PEGDME solvents consistently demonstrate key trends.^{[4][10]}

Condition Change	Effect on CO ₂ Solubility (Mole Fraction)	Rationale
Increase in Pressure (at constant T)	Increases	Higher pressure forces more CO ₂ molecules into the liquid phase (Le Chatelier's principle). ^[4]
Increase in Temperature (at constant P)	Decreases	The dissolution of CO ₂ in physical solvents is an exothermic process; increasing temperature shifts the equilibrium toward the gas phase. ^[1]

The solubility of CO₂ in PEGDMEs is significant, making them effective physical solvents. For example, in a mixture of PEGDMEs (Genosorb 1753), the mole fraction of CO₂ was found to be substantial at elevated pressures.^[10]

Table of CO₂ Solubility in a PEGDME Mixture (Genosorb 1753) at 298.15 K (25 °C)

Pressure (kPa)	CO ₂ Mole Fraction (x_CO ₂)
141	0.048
508	0.165
1091	0.315
2110	0.491
3524	0.655

Data adapted from Henni, A. et al. (2012) for illustrative purposes.^[10]

These values highlight the high loading capacity achievable with this class of solvents. The specific values for **3,6,9,12,15-pentaoxaheptadecane** would require direct experimental measurement but are expected to follow the same trend and be of a similar order of magnitude.

Conclusion

The study of the phase equilibrium between CO₂ and **3,6,9,12,15-pentaoxaheptadecane** is crucial for the advancement of technologies like carbon capture. This guide has outlined the fundamental principles, presented a robust, self-validating experimental protocol based on the static-analytic method, and detailed the application of the Peng-Robinson equation of state for thermodynamic modeling. The relationship is clear: high-quality experimental data is the essential input for regressing the binary interaction parameters that allow thermodynamic models to accurately predict phase behavior. For researchers and engineers in this field, a rigorous application of these experimental and modeling workflows is the most reliable path to generating the data needed for successful process design, simulation, and optimization.

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